

Application Notes: Methyl 2-Oxocyclopentanecarboxylate in Natural Product Synthesis

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Compound of Interest

Compound Name: Methyl 2-oxocyclopentanecarboxylate

Cat. No.: B041794

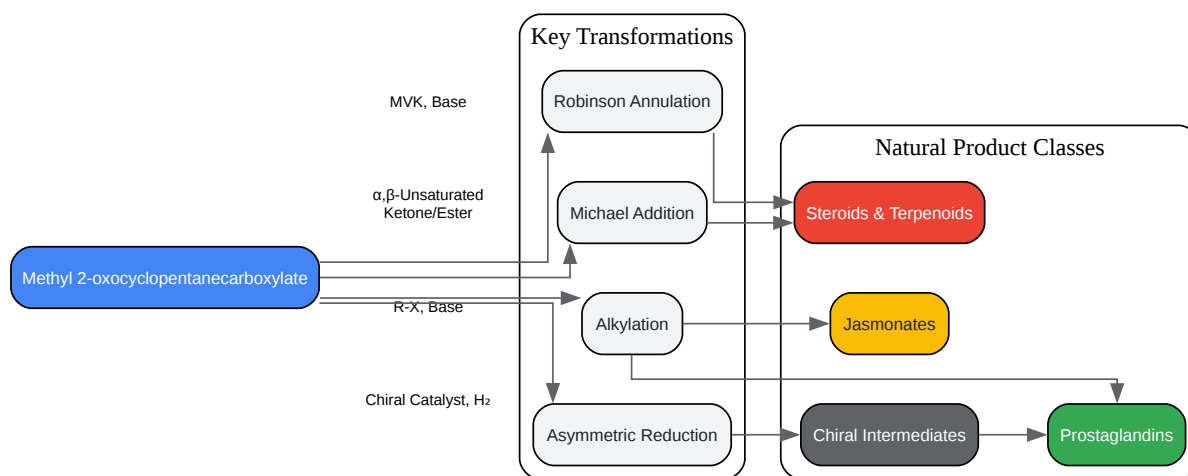
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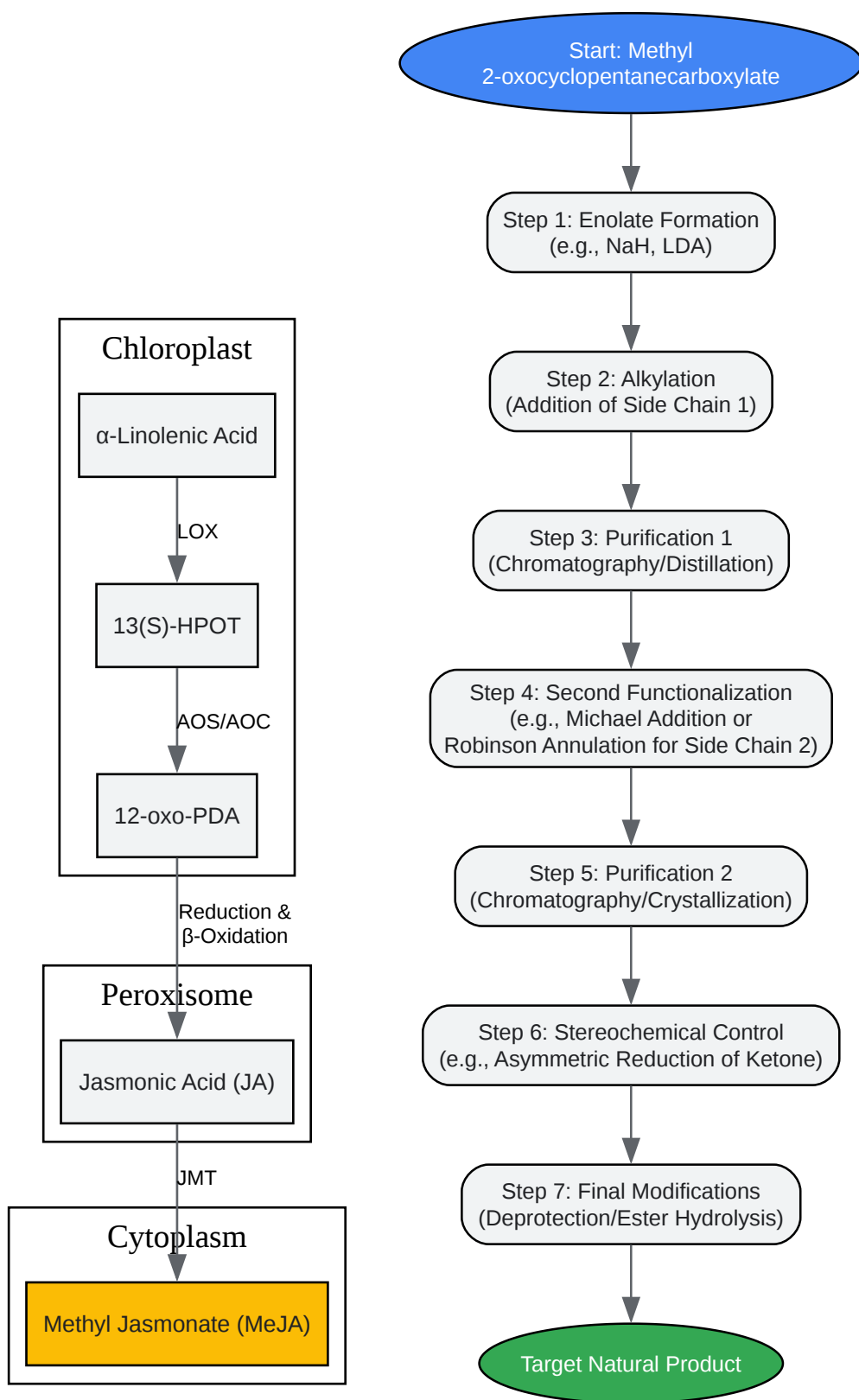
Introduction

Methyl 2-oxocyclopentanecarboxylate is a highly versatile bifunctional molecule that serves as a fundamental building block in the synthesis of a diverse array of complex natural products. [1] Its structure, featuring a reactive ketone and an ester group on a five-membered ring, allows for a wide range of chemical transformations. This β -keto ester can exist in tautomeric equilibrium with its enol form, providing multiple reaction pathways.[1] Its utility is most prominent in the synthesis of prostaglandins, jasmonates, and as a key intermediate in ring-forming reactions like the Robinson annulation for constructing steroid and terpenoid frameworks.[1][2][3] This document provides a detailed overview of its applications, experimental protocols, and key reaction data for researchers in organic synthesis and drug development.

Key Synthetic Applications

The strategic placement of functional groups in **methyl 2-oxocyclopentanecarboxylate** makes it an ideal starting material for various synthetic strategies. The acidic α -proton can be readily removed to form an enolate, which can then act as a nucleophile in alkylation and condensation reactions. The ketone and ester carbonyls are themselves electrophilic centers amenable to nucleophilic attack.[1]





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References

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